

Application Notes and Protocols for Preparing AS1892802 Stock Solution in DMSO

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Compound of Interest

Compound Name: AS1892802

Cat. No.: B591422

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Introduction

AS1892802 is a potent and selective, ATP-competitive inhibitor of Rho-associated coiled-coil containing protein kinases (ROCK1 and ROCK2).[1] The ROCK signaling pathway plays a crucial role in regulating cellular processes such as cytoskeletal dynamics, cell migration, proliferation, and apoptosis.[2][3][4] Inhibition of this pathway with **AS1892802** has shown potential therapeutic effects in various research models, including those for chronic pain and osteoarthritis.[5] This document provides detailed protocols for the preparation, storage, and handling of **AS1892802** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Chemical Properties of AS1892802

A clear understanding of the physicochemical properties of **AS1892802** is essential for accurate stock solution preparation.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₉ N ₃ O ₂	
Molecular Weight	333.38 g/mol	
Appearance	Solid	[6]
Purity	≥99%	
CAS Number	928320-12-1	

Solubility Data

AS1892802 exhibits good solubility in DMSO, making it a suitable solvent for preparing high-concentration stock solutions.

Solvent	Solubility	Notes
DMSO	≥ 100 mM (≥ 33.34 mg/mL)	
Up to 125 mg/mL (374.95 mM)	May require sonication and warming to 60°C for complete dissolution at this higher concentration.[1][5]	
Ethanol	Up to 25 mM	

Experimental Protocols

Safety Precautions

Before handling **AS1892802** or DMSO, it is crucial to review the Safety Data Sheet (SDS). Personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all times. All procedures should be performed in a well-ventilated area or a chemical fume hood.

AS1892802: Harmful if swallowed and very toxic to aquatic life with long-lasting effects.[6]
Avoid inhalation of dust and contact with skin and eyes.[6]

DMSO: A powerful solvent that can facilitate the absorption of other chemicals through the skin. Handle with care.

Materials and Equipment

- **AS1892802** powder
- Anhydrous or molecular sieve-dried DMSO ($\geq 99.7\%$ purity)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Optional: Water bath or sonicator

Protocol for Preparing a 100 mM AS1892802 Stock Solution

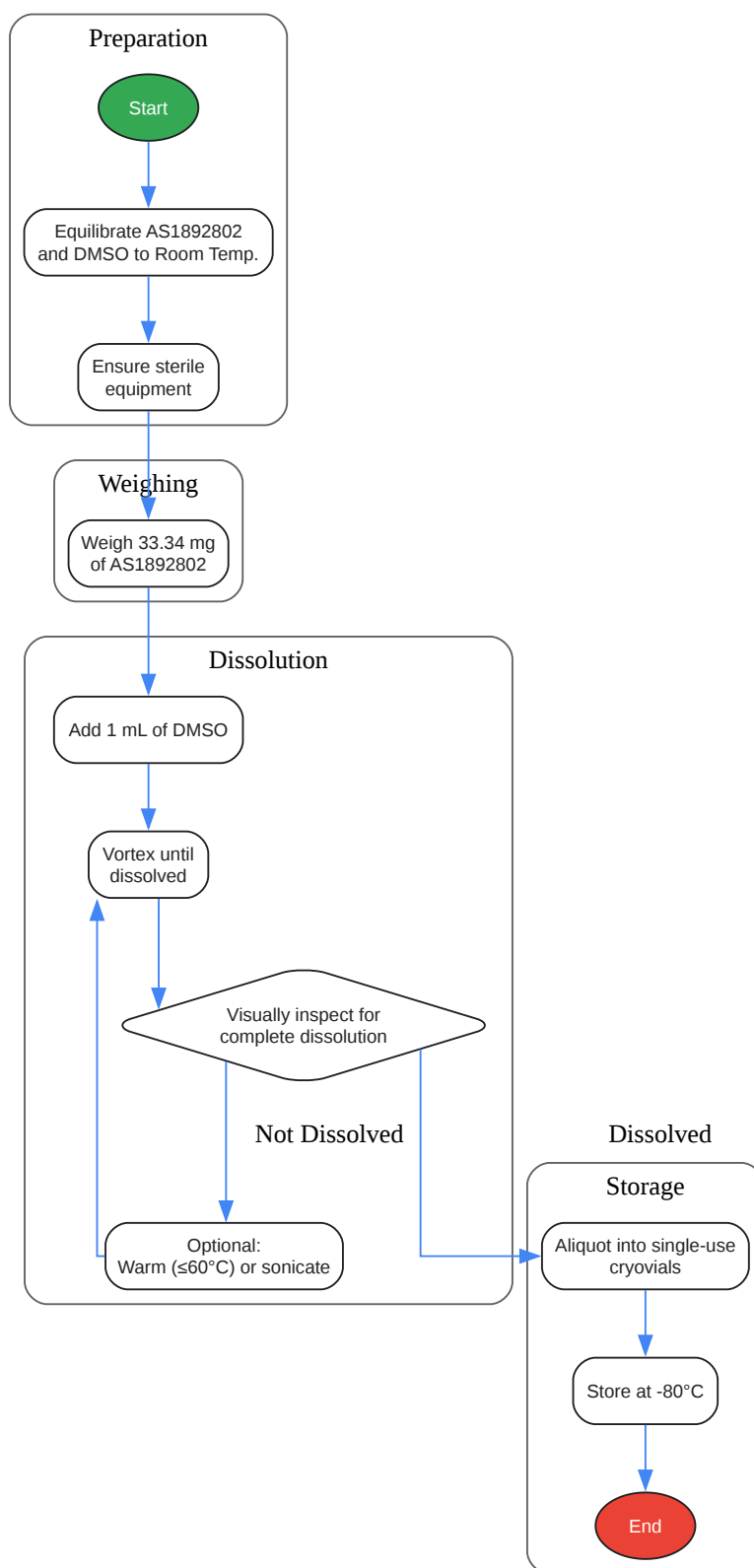
This protocol describes the preparation of a 100 mM stock solution of **AS1892802** in DMSO.

- Preparation:
 - Bring the **AS1892802** powder and DMSO to room temperature before opening to prevent condensation.
 - Ensure all equipment is clean and sterile.
- Weighing **AS1892802**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of **AS1892802** powder into the tube. For example, to prepare 1 mL of a 100 mM stock solution, you will need 33.34 mg of **AS1892802**.
 - Calculation:

- $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.1 \text{ mol/L} = 0.0001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.0001 \text{ mol} \times 333.38 \text{ g/mol} = 0.03334 \text{ g} = 33.34 \text{ mg}$
- Dissolving in DMSO:
 - Add the calculated volume of DMSO to the microcentrifuge tube containing the **AS1892802** powder. For the example above, add 1 mL of DMSO.
 - Close the tube tightly and vortex thoroughly for several minutes until the powder is completely dissolved. A clear solution should be obtained.
 - If dissolution is slow, gentle warming in a water bath (up to 60°C) or brief sonication can be used to facilitate the process.^{[1][5]} Visually inspect the solution to ensure no particulates are present.
 - Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile cryovials.
 - Store the aliquots at -80°C for long-term storage.^{[1][6]} The stock solution is reported to be stable for up to 6 months when stored at -80°C.^[1] For short-term storage, -20°C for up to one month is also an option.^[1]
 - Clearly label all aliquots with the compound name, concentration, date of preparation, and solvent.

Visualization of Experimental Workflow and Signaling Pathway

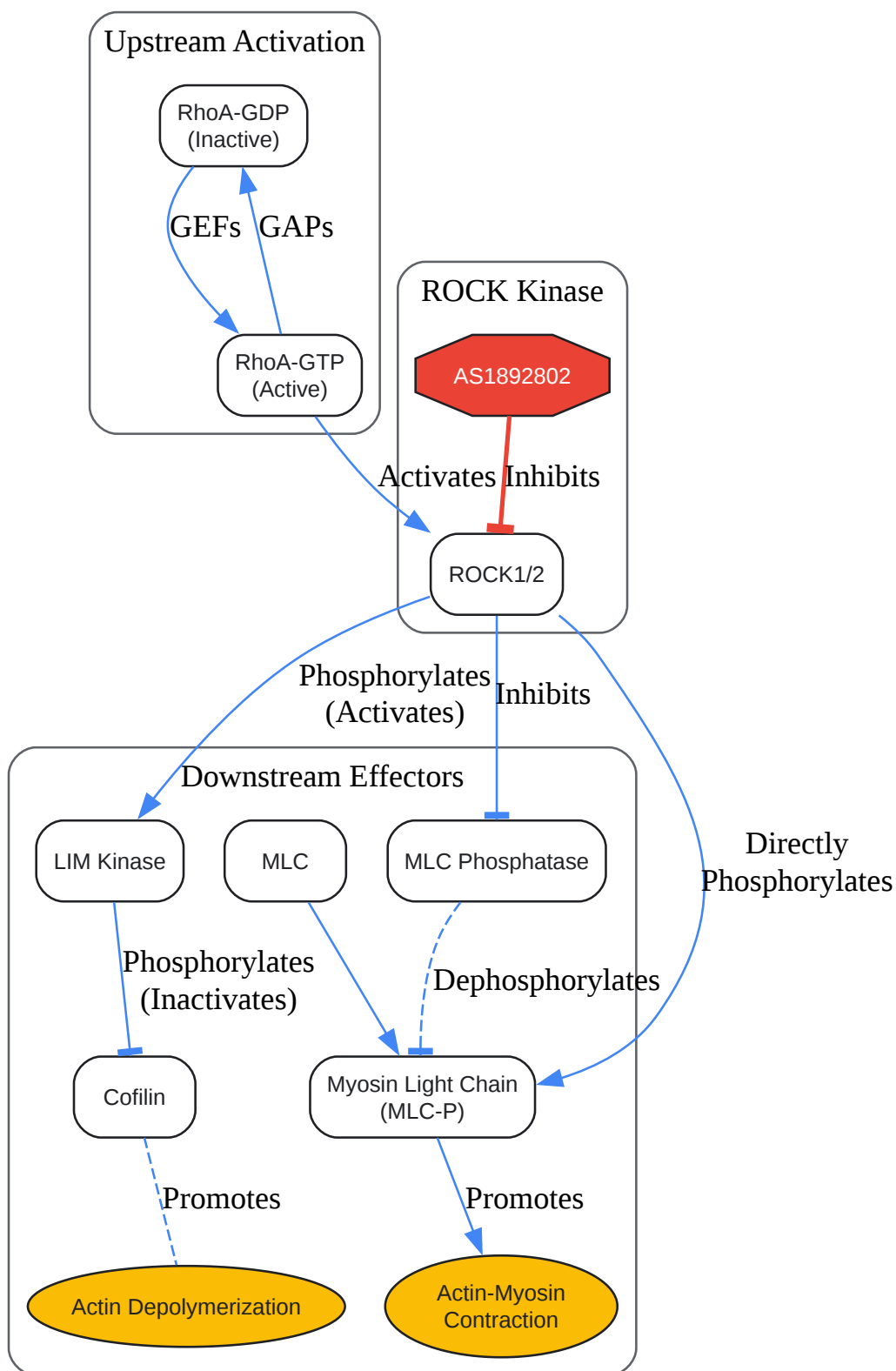
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a 100 mM **AS1892802** stock solution in DMSO.

AS1892802 Inhibition of the ROCK Signaling Pathway



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